

# rubidium chlorate vs potassium chlorate reactivity

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## Compound Focus: Rubidium chlorate

CAS No.: 13446-71-4

Cat. No.: S1506154

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## Potassium Chlorate Profile

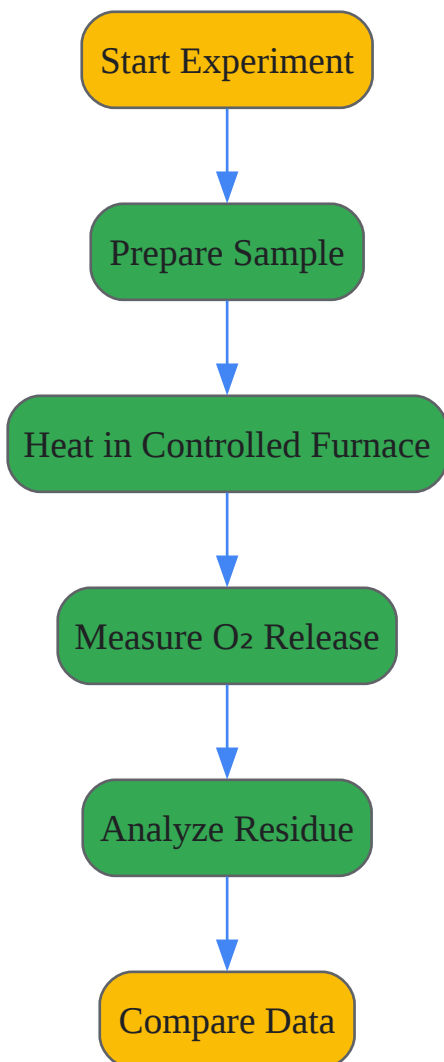
The table below summarizes the key properties and data for potassium chlorate from the search results [1] [2] [3]:

Property	Data for Potassium Chlorate (KClO <sub>3</sub> )
Chemical Formula	KClO <sub>3</sub> [1] [2] [3]
Molar Mass	122.55 g/mol [1] [2]
Appearance	White crystals or powder [1] [2]
Density	2.32 g/cm <sup>3</sup> [1] [2]
Melting Point	356 °C (begins to decompose) [1] [2]
Solubility in Water	Increases with temperature (e.g., 8.15 g/100 mL at 25°C) [1]
Oxidizing Ability	Strong oxidizing agent [1] [3]
Thermal Decomposition	Decomposes to potassium chloride and oxygen; catalyzed by MnO <sub>2</sub> [1] [2] [3]. Reaction: 2KClO <sub>3</sub> (s) → 3O <sub>2</sub> (g) + 2KCl(s)

Property	Data for Potassium Chlorate (KClO <sub>3</sub> )
Reactivity & Safety	Forms highly shock-sensitive mixtures with sulfur, phosphorus, and organic compounds; reacts violently with concentrated acids [1] [3].

## Experimental Protocol for Reactivity Assessment

For a comparative study, the thermal decomposition behavior is a key indicator of reactivity. Here is a generalized experimental protocol based on the described properties of potassium chlorate.



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## Thermal Decomposition Workflow

### Methodology:

- **Sample Preparation:** Prepare pure, finely ground samples of each chlorate. For catalyzed decomposition, mix a sub-sample with a known percentage (e.g., 1-5% by weight) of manganese(IV) dioxide ( $\text{MnO}_2$ ) [1] [2].
- **Experimental Setup:** Use a laboratory furnace or heating mantle with precise temperature control. The sample should be contained in a heat-resistant test tube or crucible, fitted with a gas delivery tube to channel the evolved oxygen into a gas collection apparatus (e.g., an inverted, water-filled graduated cylinder in a water trough).
- **Data Collection:**
  - **Decomposition Temperature:** Record the onset temperature of visible oxygen release for both catalyzed and uncatalyzed reactions.
  - **Reaction Rate:** Measure the volume of oxygen gas produced at regular time intervals to compare the rate of decomposition.
  - **Product Analysis:** Analyze the solid residue after decomposition (e.g., via X-ray diffraction) to confirm the formation of the corresponding chloride ( $\text{KCl}$  or  $\text{RbCl}$ ).

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## References

1. - Wikipedia Potassium chlorate [en.wikipedia.org]
2. : Properties, Uses & Preparation Explained Potassium Chlorate [vedantu.com]
3. : Definition, Formula, Properties, Uses, Effect Potassium Chlorate [testbook.com]

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